

Application Notes and Protocols: 1-(2-Hydroxy-5-propylphenyl)ethanone in Organic Synthesis

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Compound of Interest

Compound Name: 1-(2-Hydroxy-5-propylphenyl)ethanone

CAS No.: 1990-24-5

Cat. No.: B1283104

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Abstract

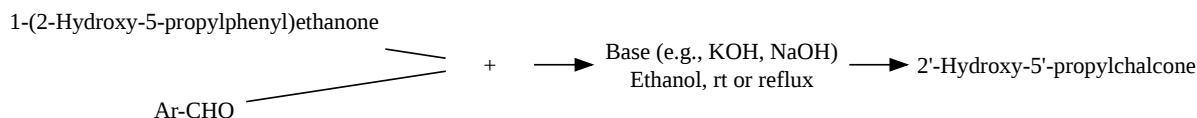
1-(2-Hydroxy-5-propylphenyl)ethanone is a valuable substituted acetophenone derivative that serves as a versatile building block in organic synthesis. Its ortho-hydroxy and para-propyl functionalities provide a unique scaffold for the construction of a variety of heterocyclic compounds and other complex organic molecules. This document provides detailed application notes and experimental protocols for the use of **1-(2-hydroxy-5-propylphenyl)ethanone** in the synthesis of biologically relevant compounds, with a primary focus on the synthesis of chalcones and flavonoids.

Synthesis of Chalcones via Claisen-Schmidt Condensation

The most prominent application of **1-(2-hydroxy-5-propylphenyl)ethanone** is in the synthesis of 2'-hydroxychalcones through the Claisen-Schmidt condensation reaction. This reaction

involves the base-catalyzed condensation of the ketone with an appropriate aromatic aldehyde. The resulting chalcones are important intermediates for the synthesis of flavonoids and other biologically active molecules.[1][2][3][4][5]

General Reaction Scheme:



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